

A Comprehensive Technical Guide to Carboxy-EG6-hexadecanethiol: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxy-EG6-hexadecanethiol

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Carboxy-EG6-hexadecanethiol is a bifunctional organic molecule widely utilized in the fields of surface chemistry, nanotechnology, and bio-interfacial science. Its unique structure, featuring a long hydrophobic hexadecanethiol chain, a hydrophilic hexa(ethylene glycol) (EG6) spacer, and a terminal carboxylic acid group, allows for the formation of well-defined and functional self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. This guide provides an in-depth overview of its chemical properties, experimental applications, and safety considerations.

Core Chemical and Physical Properties

The key physicochemical properties of **Carboxy-EG6-hexadecanethiol** are summarized below. These characteristics are fundamental to its application in surface modification and biomaterial engineering.

Property	Value
Chemical Name	20-(16-Mercaptohexadecanyloxy)-3,6,9,12,15,18-hexaoxaicosanoic acid[1][2]
Molecular Formula	C30H60O9S[3]
Molecular Weight	596.86 g/mol [1]
CAS Number	1432697-96-5[3][4]
Appearance	Colorless to slightly yellow liquid or solid
Solubility	Soluble in organic solvents such as ethanol; insoluble in water[5]
Storage Temperature	-20°C, preferably under an inert atmosphere (e.g., Nitrogen)[3][6]

Applications in Surface Science and Biomedicine

The primary application of **Carboxy-EG6-hexadecanethiol** is in the formation of self-assembled monolayers (SAMs) on gold surfaces. The thiol group exhibits a strong affinity for gold, leading to the spontaneous formation of a dense, oriented monolayer.

The hexa(ethylene glycol) linker serves two critical purposes:

- It provides a hydrophilic spacer that resists the non-specific adsorption of proteins and other biomolecules.[2][6]
- It extends the terminal carboxyl group away from the surface, making it accessible for further chemical modifications.

The terminal carboxylic acid is a versatile functional group that can be activated to form covalent linkages with amine groups on proteins, peptides, antibodies, or DNA, enabling the specific immobilization of these biomolecules onto the surface.[2] This makes it an invaluable tool for the development of biosensors, DNA/protein microarrays, and platforms for studying cell-surface interactions.[2][6]

Experimental Protocols

Formation of a **Carboxy-EG6-hexadecanethiol** Self-Assembled Monolayer on Gold:

A typical procedure for forming a SAM on a gold-coated substrate is as follows:

- Substrate Preparation:
 - A gold-coated substrate (e.g., a silicon wafer with a thin layer of evaporated gold) is cleaned to remove any organic contaminants.
 - Common cleaning methods include immersion in a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) or treatment with UV-Ozone. The substrate is then thoroughly rinsed with deionized water and ethanol and dried under a stream of nitrogen.
- SAM Formation:
 - A dilute solution of **Carboxy-EG6-hexadecanethiol** (typically 1 mM) is prepared in a suitable solvent, such as absolute ethanol.
 - The cleaned gold substrate is immersed in the thiol solution. The self-assembly process begins immediately.^[7]
 - The immersion is typically carried out for a period of 12-24 hours at room temperature to ensure the formation of a well-ordered and densely packed monolayer.^[7]
- Rinsing and Drying:
 - After incubation, the substrate is removed from the thiol solution and rinsed extensively with the solvent (e.g., ethanol) to remove any non-covalently bound molecules.
 - The substrate is then dried under a stream of nitrogen.
- Characterization (Optional but Recommended):
 - The quality of the SAM can be assessed using techniques such as contact angle goniometry (to measure surface hydrophilicity), ellipsometry (to determine monolayer

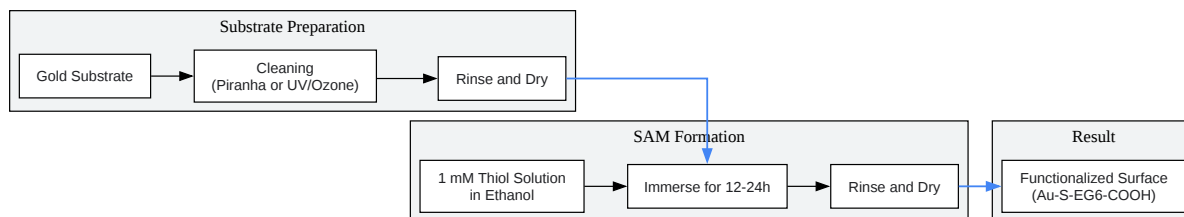
thickness), and X-ray photoelectron spectroscopy (XPS) to confirm the chemical composition of the surface.

Immobilization of Biomolecules:

- Activation of Carboxylic Acid Groups:
 - The terminal carboxyl groups on the SAM are typically activated using a mixture of N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) and N-hydroxysuccinimide (NHS) in an appropriate buffer (e.g., MES buffer, pH 6.0). This reaction forms a semi-stable NHS-ester.
- Biomolecule Coupling:
 - The activated surface is then exposed to a solution containing the biomolecule of interest (e.g., a protein in PBS buffer, pH 7.4). The primary amine groups on the biomolecule react with the NHS-esters to form stable amide bonds.
- Blocking and Washing:
 - Any remaining active NHS-esters are quenched using a blocking agent (e.g., ethanolamine or bovine serum albumin).
 - The surface is then washed to remove any non-specifically bound biomolecules.

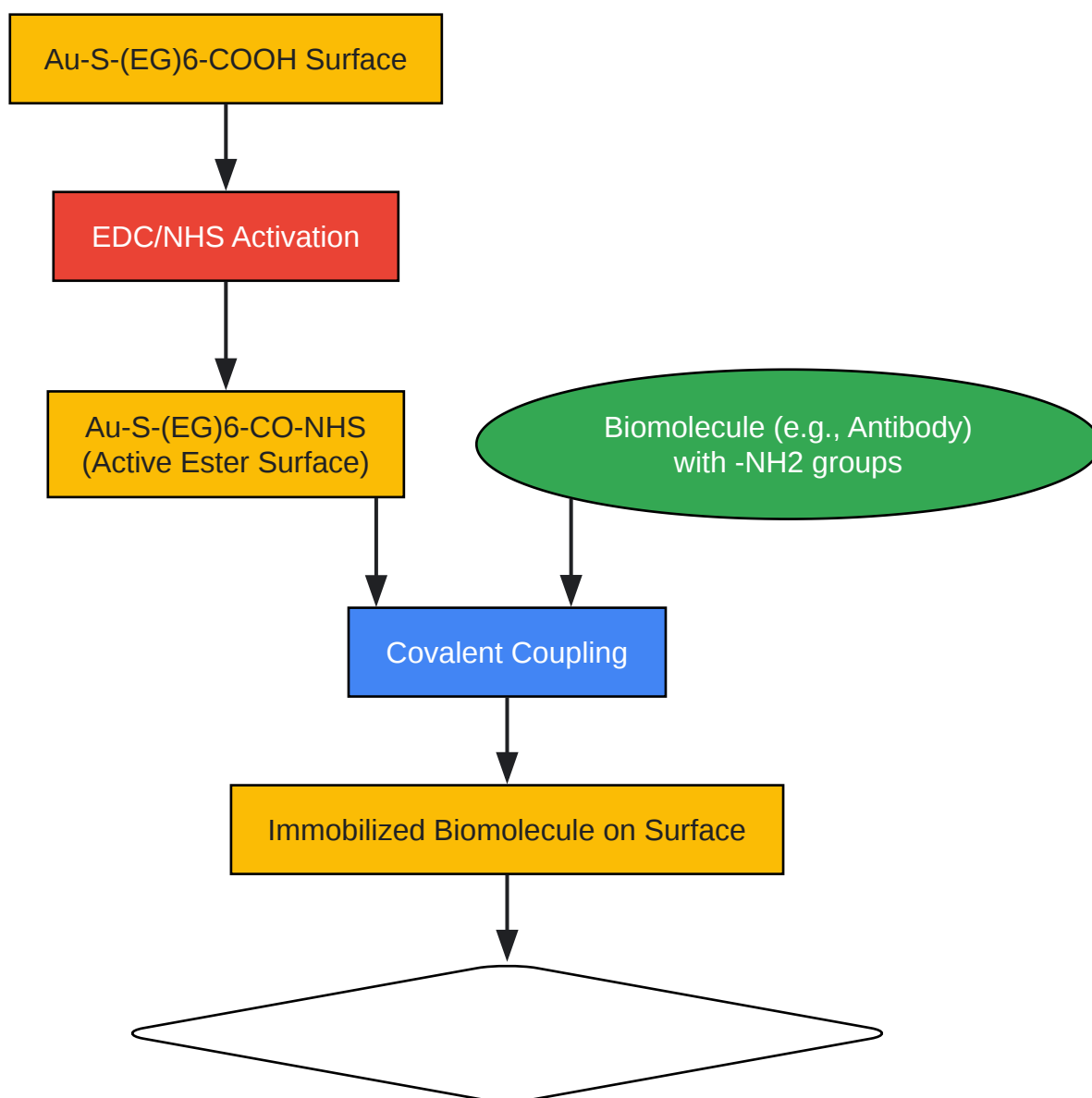
Visualizations

Below are diagrams illustrating the key experimental workflows involving **Carboxy-EG6-hexadecanethiol**.



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Caption: Workflow for Self-Assembled Monolayer (SAM) Formation.



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Caption: Pathway for Biomolecule Immobilization on a Functionalized Surface.

Safety and Handling

While specific hazard data for **Carboxy-EG6-hexadecanethiol** is not extensively documented, general safe laboratory practices for handling thiols should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.[4]

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any potential vapors.[4]
- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[4]
- Fire Safety: Keep away from sources of ignition. Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[4]

This guide provides a foundational understanding of **Carboxy-EG6-hexadecanethiol** for its effective and safe use in research and development. Its well-defined chemical properties make it a powerful tool for creating functional and biocompatible surfaces for a wide range of applications.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Carboxy-EG6-hexadecanethiol: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12377489#carboxy-eg6-hexadecanethiol-chemical-properties>]

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